

Ethyl isobutyrate CAS number 97-62-1 details

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl isobutyrate

Cat. No.: B147610

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An In-depth Technical Guide to **Ethyl Isobutyrate** (CAS 97-62-1)

Chemical Identity and Structure

Ethyl isobutyrate, registered under CAS number 97-62-1, is the ester formed from the condensation of isobutyric acid and ethanol.[1] Its systematic IUPAC name is ethyl 2-methylpropanoate.[2] This compound belongs to the class of carboxylic acid esters and is recognized as a fatty acid ethyl ester.[1][2][3] It is found naturally in various fruits and food products, including strawberries, honey, beer, oranges, and grapefruit.[1][3]

Table 1: Chemical Identifiers for **Ethyl Isobutyrate**

Identifier	Value
CAS Number	97-62-1[1]
Systematic Name	Ethyl 2-methylpropanoate[1]
Synonyms	Ethyl isobutanoate, Isobutyric acid ethyl ester, Ethyl 2-methylpropionate[1][4]
Molecular Formula	C ₆ H ₁₂ O ₂ [1]
Molecular Weight	116.16 g/mol [1]
InChI Key	WDAXFOBOLVPGLV-UHFFFAOYSA-N[1]
SMILES	CCOC(=O)C(C)C[1]

| FEMA Number | 2428[2] |

Physicochemical and Spectroscopic Properties

Ethyl isobutyrate is a colorless, volatile liquid characterized by a fruity, aromatic odor reminiscent of apples or pineapple.[3][4][5] It is less dense than water and exhibits low solubility in water, but is miscible with most organic solvents like ethanol and diethyl ether.[3]

Table 2: Physicochemical Properties of **Ethyl Isobutyrate**

Property	Value
Appearance	Colorless volatile liquid[3]
Odor	Fruity, aromatic[3]
Boiling Point	112-113 °C[3]
Melting Point	-88.2 °C[2]
Density	0.865 g/mL at 25 °C[3]
Refractive Index	n ₂₀ /D 1.387[3]
Vapor Pressure	40 mmHg (at 33.8 °C)
Vapor Density	4.01 (vs. air)
Flash Point	< 20 °C[6][7]

| Solubility | Slightly soluble in water; miscible with alcohol and ether[3] |

Table 3: Spectroscopic Data Summary

Technique	Key Characteristics
Mass Spectrometry (MS)	Characteristic peaks (m/z) include: 15.0, 18.0, 26.0, 27.0, 28.0, 29.0, 30.0, 31.0, 39.0[1]
Infrared (IR) Spectroscopy	Shows characteristic absorption peaks for ester functional groups[1][8]
Nuclear Magnetic Resonance (¹ H NMR)	Spectral data is available for structural confirmation[9]

| Gas Chromatography (GC) | Used for content analysis and purity assessment, often with a non-polar column[1] |

Synthesis and Purification

The primary method for synthesizing **ethyl isobutyrate** is through the Fischer esterification of isobutyric acid with ethanol, typically using an acid catalyst.

Experimental Protocol 1: Traditional Esterification

This method employs concentrated sulfuric acid as the catalyst.[3]

Methodology:

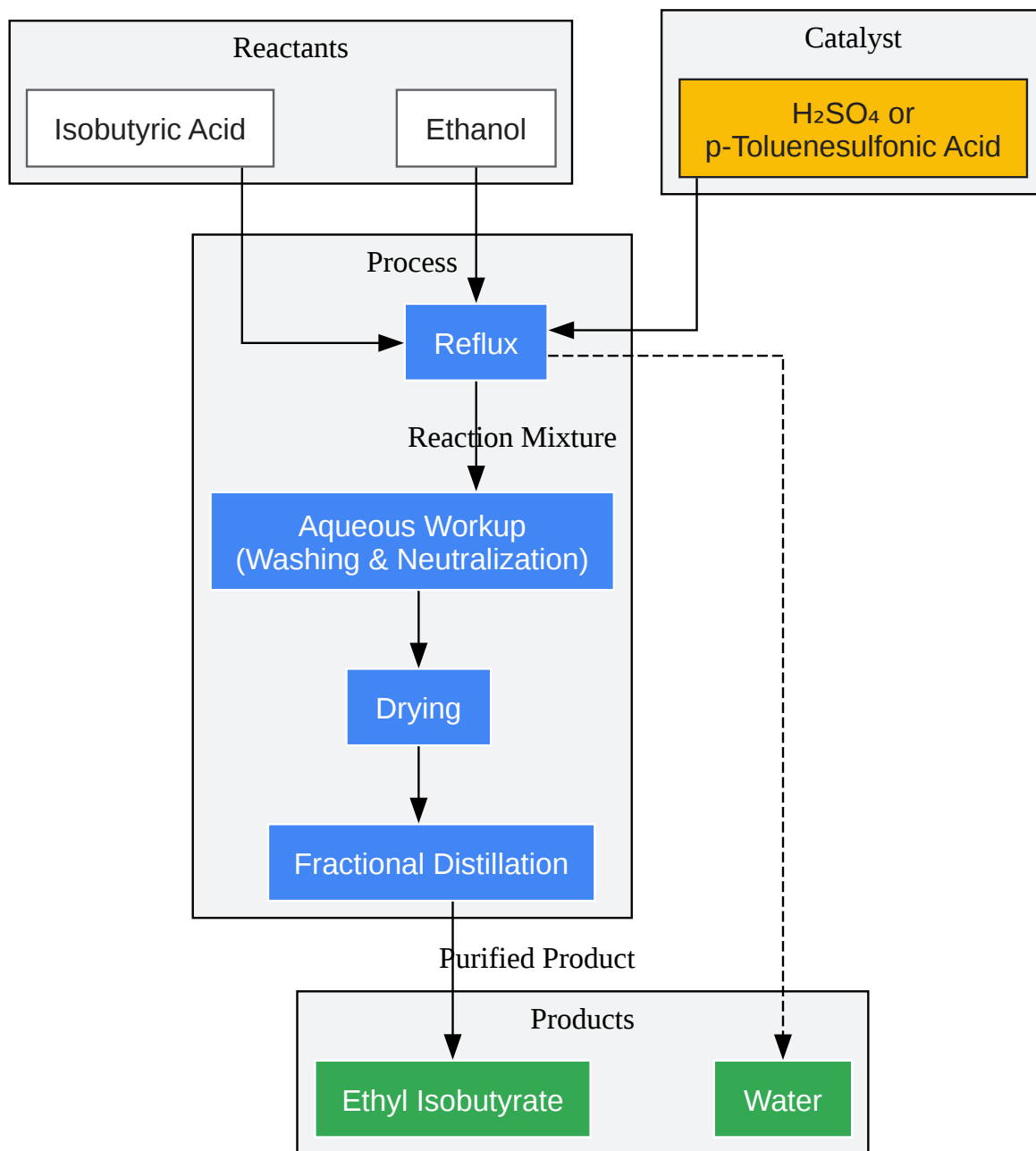
- Combine isobutyric acid and anhydrous ethanol in a reaction flask.
- Carefully add concentrated sulfuric acid to the mixture while cooling.
- Reflux the mixture for approximately 14 hours to drive the reaction to completion.[1][3]
- After cooling, wash the reaction mixture sequentially with water and a saturated sodium bicarbonate solution to neutralize the acid catalyst and remove unreacted acid.[1]
- Dry the organic layer using an anhydrous drying agent, such as magnesium sulfate.[1]
- Perform fractional distillation, collecting the product that distills at 109-111°C. The reported yield is approximately 69%.[3]

Experimental Protocol 2: Catalytic Synthesis with p-Toluenesulfonic Acid

This alternative method uses p-toluenesulfonic acid, a solid acid catalyst, and azeotropic distillation to remove water.[\[1\]](#)[\[10\]](#)

Methodology:

- Charge a flask with isobutyric acid (1 mol), ethanol (90 mL), cyclohexane (20 mL), and p-toluenesulfonic acid (2% by weight).[\[10\]](#)
- Set up the apparatus with a water separator (Dean-Stark trap).
- Reflux the reaction mixture. The cyclohexane forms an azeotrope with the water produced, which is collected in the separator.[\[10\]](#)
- Continue reflux until no more water separates from the reaction.[\[10\]](#)
- Cool the mixture and wash it with water, saturated sodium bicarbonate solution, and saturated sodium chloride solution.[\[1\]](#)
- Dry the resulting organic phase over anhydrous magnesium sulfate.[\[1\]](#)
- Remove the cyclohexane by distillation under vacuum, then collect the **ethyl isobutyrate** fraction at 109-113°C.[\[10\]](#)



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Caption: General workflow for the synthesis and purification of **ethyl isobutyrate**.

Analytical Methods

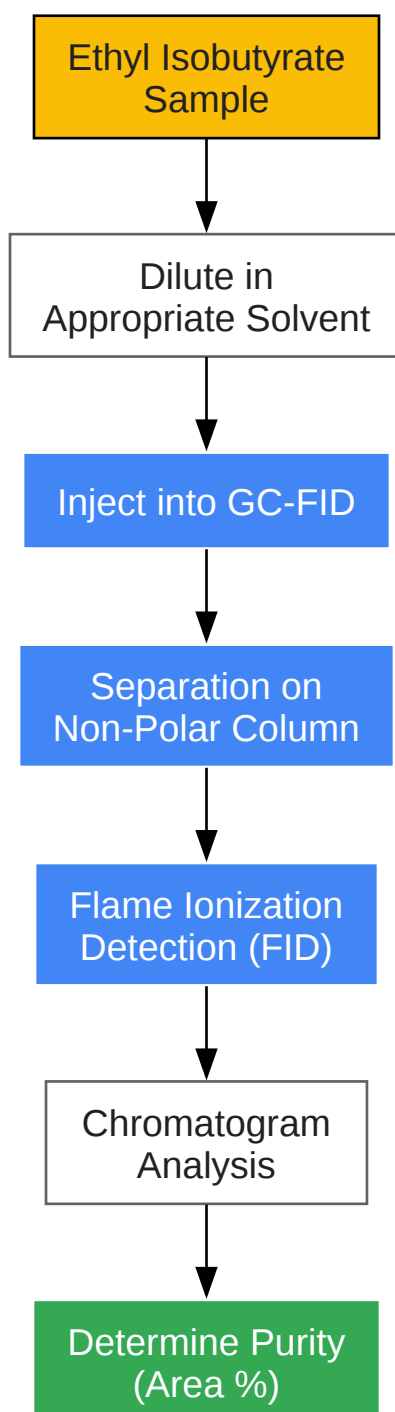
Quality control and purity assessment of **ethyl isobutyrate** are crucial for its application in research and industry.

Gas Chromatography (GC)

Gas chromatography is the standard method for determining the purity of **ethyl isobutyrate**.^[1]

Methodology:

- Instrument: A gas chromatograph equipped with a Flame Ionization Detector (FID).
- Column: A non-polar capillary column (e.g., DB-1 or equivalent) is typically used.^[1]
- Sample Preparation: Dilute the **ethyl isobutyrate** sample in a suitable solvent (e.g., ethanol or hexane).
- Injection: Inject a small volume (typically 1 μL) of the prepared sample into the GC inlet.
- Temperature Program: An appropriate temperature gradient is applied to the oven to separate the components based on their boiling points and column affinity.
- Detection: The FID detects the organic compounds as they elute from the column.
- Analysis: The purity is calculated based on the relative peak area of **ethyl isobutyrate** compared to the total area of all peaks in the chromatogram. An assay of $\geq 98\%$ is common for commercial grades.^{[8][11]}



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Caption: Workflow for purity analysis of **ethyl isobutyrate** using Gas Chromatography.

Applications in Research and Development

While widely known for its use in the flavor and fragrance industries, **ethyl isobutyrate** also serves important functions in scientific research and development.^[5]^[12]

- **Chemical Synthesis:** It is used as a building block in organic synthesis to produce more complex molecules.^[12] This is particularly relevant in the development of new pharmaceutical and agrochemical compounds where specific branched-chain structures are required.^[12]
- **Solvent Applications:** Its properties as an effective solvent are utilized in formulations for paints, coatings, and adhesives.^[12] In a laboratory setting, it can be used as a non-polar solvent in various chemical processes.
- **Flavor and Aroma Research:** In food science and sensory research, it serves as a reference standard for fruity aroma profiles. Studies on wine fermentation, for example, investigate its formation by yeast to understand and control the final aroma of the product.
- **Drug Development:** Although not a drug itself, its role as a starting material or intermediate in the synthesis of active pharmaceutical ingredients (APIs) is significant. Esters are common functional groups in drug molecules, and **ethyl isobutyrate** provides a readily available source of the isobutyryl moiety.

Safety and Toxicology

Ethyl isobutyrate is a highly flammable liquid and vapor.^[13] It can cause skin and serious eye irritation, and may also cause respiratory irritation.^[7]^[13]

Table 4: GHS Hazard and Precautionary Statements

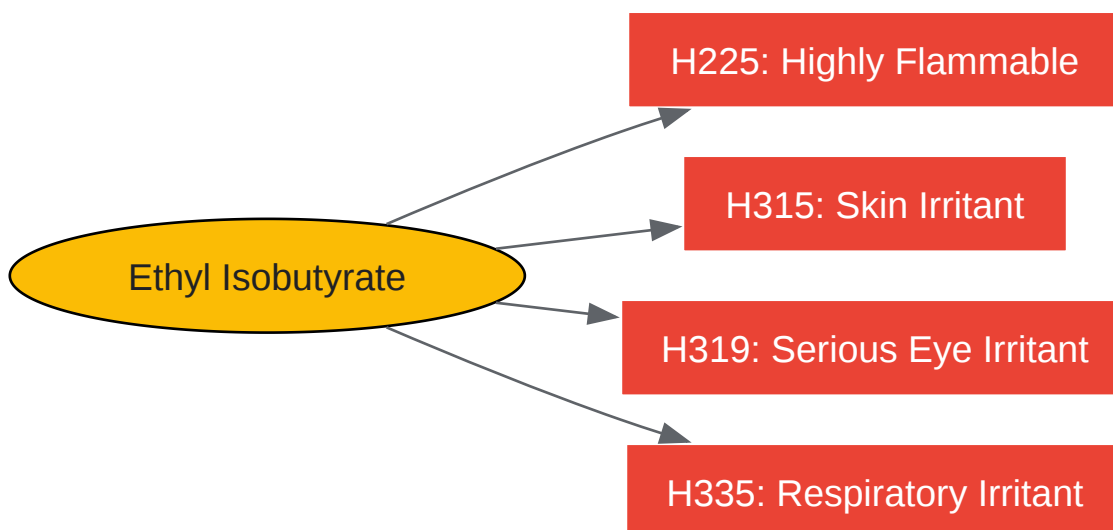
Category	Code	Statement
Hazard Statements	H225	Highly flammable liquid and vapour.[13]
	H315	Causes skin irritation.[13]
	H319	Causes serious eye irritation. [13]
	H335	May cause respiratory irritation.[13]
Precautionary Statements	P210	Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[13]
	P261	Avoid breathing vapours.[13]
	P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[13]

| | P403 + P235 | Store in a well-ventilated place. Keep cool.[14] |

Handling and Storage:

- Handle in a well-ventilated area, using personal protective equipment (gloves, goggles).[5]
- Keep away from all sources of ignition and take measures to prevent the buildup of electrostatic charge.[7][13]
- Store in tightly closed containers in a cool, dry place.[14]

Toxicological Summary: While generally considered to have low toxicity and is recognized as safe (GRAS) by the FDA for use as a flavoring agent in food, direct exposure to the concentrated chemical requires caution.[4][5] No acute toxicity information is available for the undiluted product, but it is classified as a Category 2 irritant for skin and eyes.[7]



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Caption: Key GHS hazard classifications for **ethyl isobutyrate**.

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References

- 1. Ethyl isobutyrate (97-62-1) for sale [vulcanchem.com]
- 2. Ethyl isobutyrate | C₆H₁₂O₂ | CID 7342 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Ethyl isobutyrate | 97-62-1 [chemicalbook.com]
- 4. CAS 97-62-1: Ethyl isobutyrate | CymitQuimica [cymitquimica.com]
- 5. Ethyl Isobutyrate (97-62-1) | Chemical Product Exporter [chemicalbull.com]
- 6. Ethyl isobutyrate | 97-62-1 | FE139442 | Biosynth [biosynth.com]
- 7. assets.thermofisher.cn [assets.thermofisher.cn]
- 8. Food safety and quality: details [fao.org]
- 9. Ethyl isobutyrate(97-62-1) 1H NMR [m.chemicalbook.com]
- 10. Ethyl isobutyrate synthesis - chemicalbook [chemicalbook.com]

- 11. Ethyl isobutyrate, 98% 500 mL | Request for Quote | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 12. chemimpex.com [chemimpex.com]
- 13. cdhfinechemical.com [cdhfinechemical.com]
- 14. Ethyl Isobutyrate | 97-62-1 | TCI AMERICA [tcichemicals.com]
- To cite this document: BenchChem. [Ethyl isobutyrate CAS number 97-62-1 details]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147610#ethyl-isobutyrate-cas-number-97-62-1-details]

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